

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Methylphenanthrene

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Compound of Interest

Compound Name: **1-Methylphenanthrene**

Cat. No.: **B047540**

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Essential safety protocols and logistical plans for the laboratory handling of **1-Methylphenanthrene**, a compound demanding meticulous care due to its potential health and environmental risks.

Researchers and scientists in drug development and other advanced scientific fields must navigate the complexities of handling specialized chemical compounds. **1-Methylphenanthrene**, a polycyclic aromatic hydrocarbon (PAH), is one such compound that requires stringent safety measures. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans, to ensure the well-being of laboratory personnel and the protection of the environment.

Key Hazards and Safety Summary

1-Methylphenanthrene is a white crystalline powder.^[1] It is classified as harmful if swallowed and is suspected of causing cancer.^[1] Furthermore, it is very toxic to aquatic life with long-lasting effects.^[1] Exposure can cause irritation to the skin, eyes, and respiratory tract.^[2]

Quantitative Data for 1-Methylphenanthrene and Related PAHs

Physical & Chemical Properties

Molecular Formula C₁₅H₁₂

Molecular Weight 192.26 g/mol

Appearance White crystalline powder[\[1\]](#)

Melting Point 123 °C (253 °F)[\[1\]](#)

Water Solubility Insoluble[\[3\]](#)

Occupational Exposure Limits (General for PAHs)

OSHA PEL (for coal tar pitch volatiles) 0.2 mg/m³ (8-hour TWA)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

NIOSH REL (for coal tar products) 0.1 mg/m³ (10-hour TWA)[\[4\]](#)[\[5\]](#)[\[7\]](#)

ACGIH TLV (for coal tar pitch volatiles) 0.2 mg/m³ (8-hour TWA)[\[8\]](#)

GHS Hazard Statements

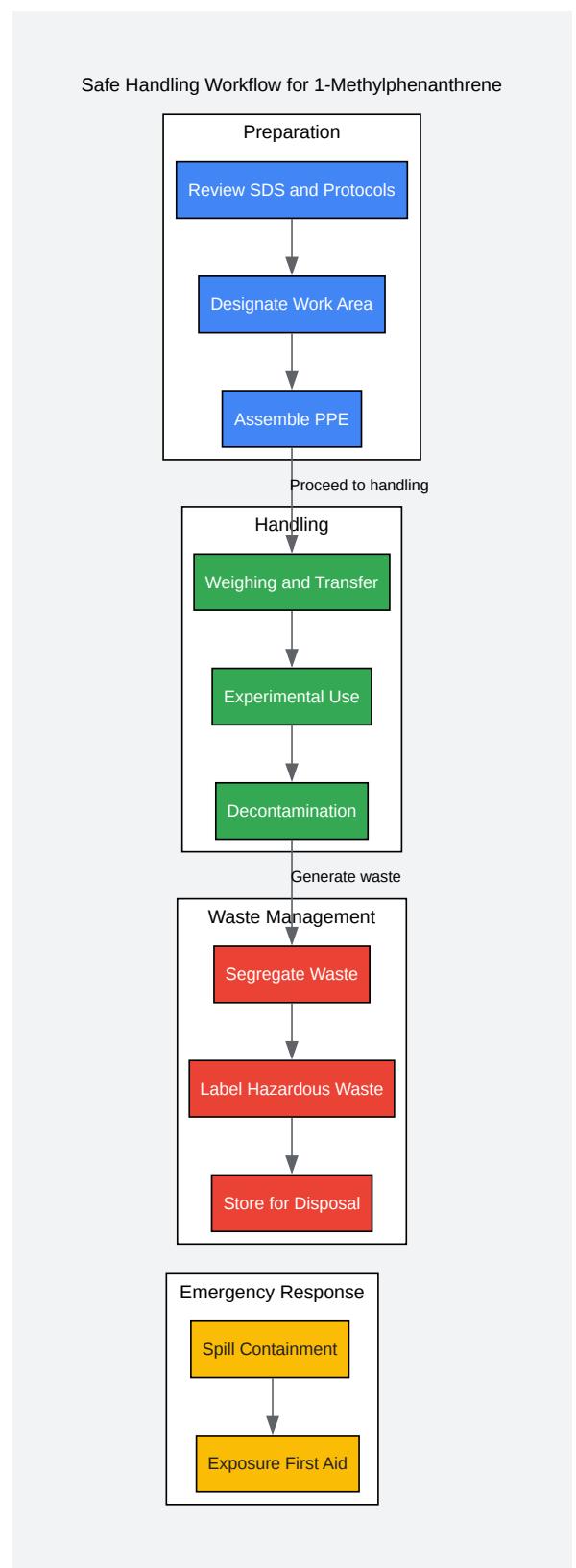
H302 Harmful if swallowed[\[1\]](#)

H351 Suspected of causing cancer[\[1\]](#)

H410 Very toxic to aquatic life with long lasting effects[\[1\]](#)

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1-Methylphenanthrene** is crucial to minimize exposure and prevent contamination. The following workflow outlines the necessary steps from receipt of the chemical to its final disposal.



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